

5-Bromo-2-methoxybenzaldehyde synonyms and alternative names

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Compound of Interest

Compound Name: **5-Bromo-2-methoxybenzaldehyde**

Cat. No.: **B189313**

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An In-depth Technical Guide to **5-Bromo-2-methoxybenzaldehyde**: Synonyms, Properties, and Synthetic Methodologies

For researchers, scientists, and professionals in drug development, a comprehensive understanding of key chemical intermediates is paramount. **5-Bromo-2-methoxybenzaldehyde** is a versatile aromatic aldehyde that serves as a crucial building block in the synthesis of a wide array of complex organic molecules, including pharmaceuticals and agrochemicals.^{[1][2]} This technical guide provides a detailed overview of its synonyms, alternative names, physicochemical properties, and key synthetic protocols.

Nomenclature and Identification

Correctly identifying a chemical compound is fundamental for seamless research and collaboration. **5-Bromo-2-methoxybenzaldehyde** is known by several alternative names and identifiers in chemical literature and databases. A consolidated list is provided below for easy reference.

Identifier Type	Identifier
IUPAC Name	5-bromo-2-methoxybenzaldehyde[2][3]
CAS Number	25016-01-7[1][2][4][5]
Synonyms	2-Methoxy-5-bromobenzaldehyde[1][2][4], 5-Bromo-o-anisaldehyde[1][2][5], 5-Bromo-2-anisaldehyde[2][4], Benzaldehyde, 5-bromo-2-methoxy-[1][2], o-Anisaldehyde, 5-bromo-[1][2]
Alternative Names	3-Bromo-6-methoxybenzaldehyde[1], 5-Bromo-Ortho-Anisaldehyde[1]
Linear Formula	BrC ₆ H ₃ (OCH ₃)CHO[5]
Molecular Formula	C ₈ H ₇ BrO ₂ [1][4]

Physicochemical Properties

The physical and chemical properties of **5-Bromo-2-methoxybenzaldehyde** are critical for its handling, storage, and application in synthetic chemistry. The compound is typically a white to yellow or light brown crystalline powder.[4]

Property	Value
Molecular Weight	215.04 g/mol [2][5]
Appearance	White to yellow crystalline powder[4]
Melting Point	116-119 °C
Purity	≥ 98% (HPLC)[4], 99%[5]
Solubility	Soluble in organic solvents like ethanol and dichloromethane; limited solubility in water.[6]
Storage	Store at 0-8°C[4]

Synthetic Protocols

The synthesis of **5-Bromo-2-methoxybenzaldehyde** can be achieved through various routes. One common method is the formylation of p-bromoanisole. Below is a detailed experimental protocol for this synthesis.

Synthesis of 5-Bromo-2-methoxybenzaldehyde via Formylation of p-Bromoanisole

This protocol is based on the electrophilic formylation of p-bromoanisole using titanium tetrachloride and dichloromethyl methyl ether.[\[5\]](#)

Materials:

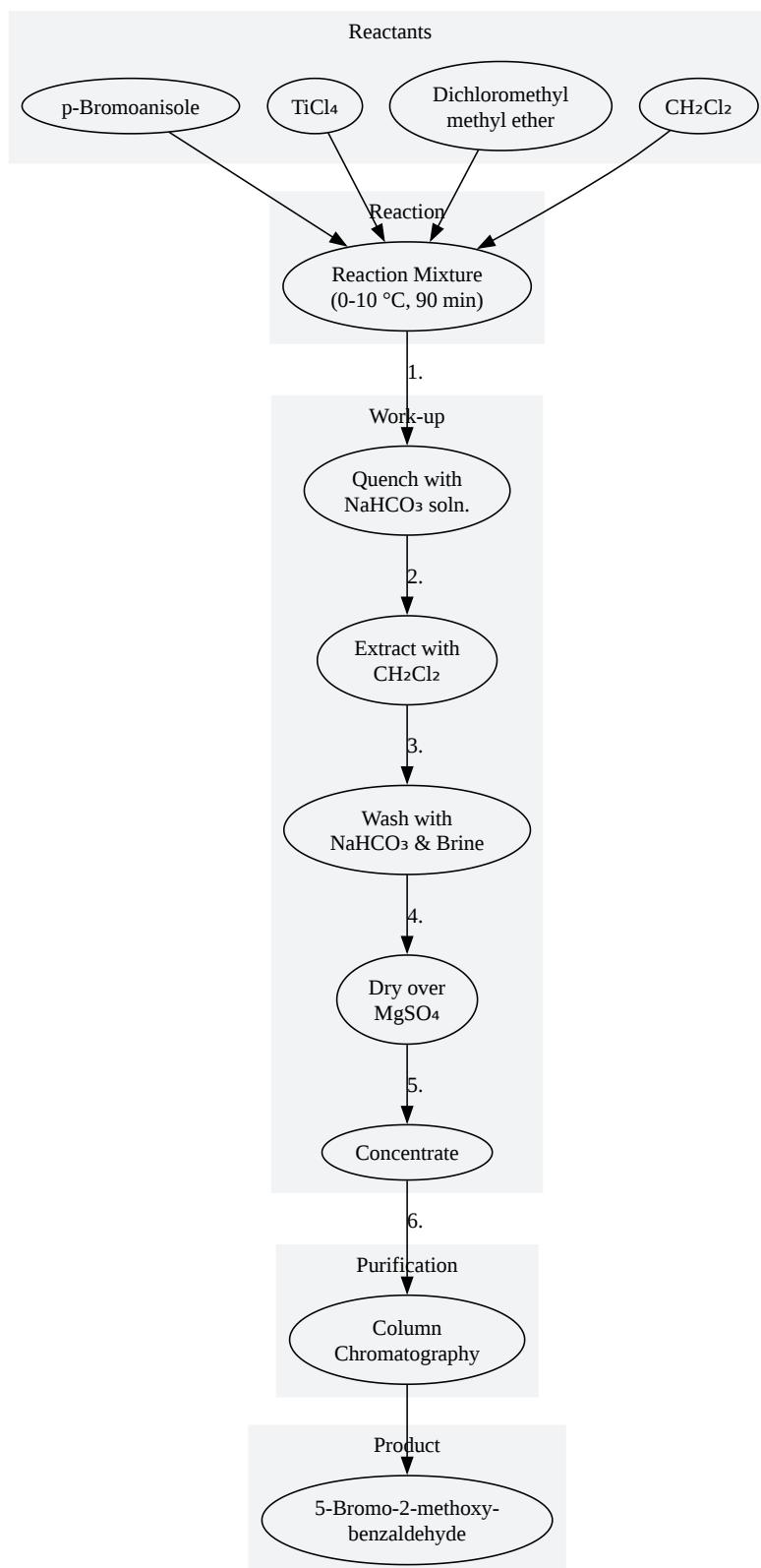
- p-Bromoanisole
- Titanium tetrachloride ($TiCl_4$)
- Dichloromethyl methyl ether
- Methylene chloride (CH_2Cl_2)
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate ($MgSO_4$)

Procedure:

- Cool a solution of p-bromoanisole (1.0 eq) in methylene chloride to 0 °C.
- Add titanium tetrachloride (2.0 eq) dropwise to the cooled solution.
- After 10 minutes, add dichloromethyl methyl ether (1.1 eq) dropwise and stir the reaction for 90 minutes at 0-10 °C.
- Quench the reaction by pouring it into an excess of saturated sodium bicarbonate solution and methylene chloride.

- Separate the organic layer, wash with saturated sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel (eluent: hexane/ethyl acetate gradient) to afford **5-Bromo-2-methoxybenzaldehyde**.[\[5\]](#)

A visual representation of this synthetic workflow is provided below.



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Caption: Synthetic workflow for **5-Bromo-2-methoxybenzaldehyde**.

Applications in Research and Development

5-Bromo-2-methoxybenzaldehyde is a valuable intermediate in the synthesis of various biologically active molecules. Its functional groups—the aldehyde, the bromo substituent, and the methoxy group—provide multiple reaction sites for building complex molecular architectures.[2] It serves as a precursor for the synthesis of pharmaceuticals, particularly anti-inflammatory and analgesic drugs.[1] Furthermore, this compound is utilized in the development of agrochemicals, such as pesticides and herbicides.[1]

While specific signaling pathways directly modulated by **5-Bromo-2-methoxybenzaldehyde** are not extensively documented, its derivatives have shown potential in areas like cancer research. For instance, related benzyloxybenzaldehyde derivatives have demonstrated cytotoxic effects against cancer cell lines. The biological potential of compounds synthesized from this scaffold highlights its importance in drug discovery and development.

Conclusion

5-Bromo-2-methoxybenzaldehyde is a key chemical intermediate with a well-defined profile of synonyms, properties, and synthetic routes. Its versatility makes it an indispensable tool for chemists in academia and industry. The detailed information provided in this guide is intended to support researchers in their efforts to synthesize novel compounds with potential therapeutic and industrial applications.

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